

# 4-Iodothiophene-2-carbaldehyde safety and handling

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## Compound of Interest

Compound Name: 4-Iodothiophene-2-carbaldehyde

Cat. No.: B095859

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## Hazard Identification and Toxicological Profile

**4-Iodothiophene-2-carbaldehyde** is classified as a hazardous substance. Based on the available data for this compound and its isomers, it is prudent to handle it with care, assuming a significant potential for adverse health effects upon exposure.<sup>[1]</sup>

### GHS Hazard Classification:

The primary hazards associated with **4-Iodothiophene-2-carbaldehyde** and its close structural relatives are summarized below.<sup>[1][2][3]</sup>

- Acute Oral Toxicity: Harmful if swallowed.<sup>[1][2]</sup>
- Skin Corrosion/Irritation: Causes skin irritation.<sup>[1][2][3]</sup>
- Serious Eye Damage/Irritation: Causes serious eye irritation.<sup>[1][2][3]</sup>
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.<sup>[1][2][3]</sup>

### Routes of Exposure and Symptoms:

- Inhalation: Inhalation of dust or vapors may lead to respiratory tract irritation, causing symptoms such as coughing and shortness of breath.<sup>[2][3]</sup>

- Skin Contact: Direct contact can cause skin irritation, characterized by redness, itching, and pain.[2][3][4] Prolonged or repeated contact may lead to dermatitis.[5]
- Eye Contact: The compound is a serious eye irritant.[2][3][4] Contact can cause significant pain, redness, and watering of the eyes.[2][4]
- Ingestion: Ingestion is harmful and can lead to gastrointestinal irritation and other systemic effects.[2][4]

#### Toxicological Data Summary

Due to the limited availability of specific toxicological data for **4-Iodothiophene-2-carbaldehyde**, the following table includes information from closely related thiophene derivatives to provide a conservative safety assessment.

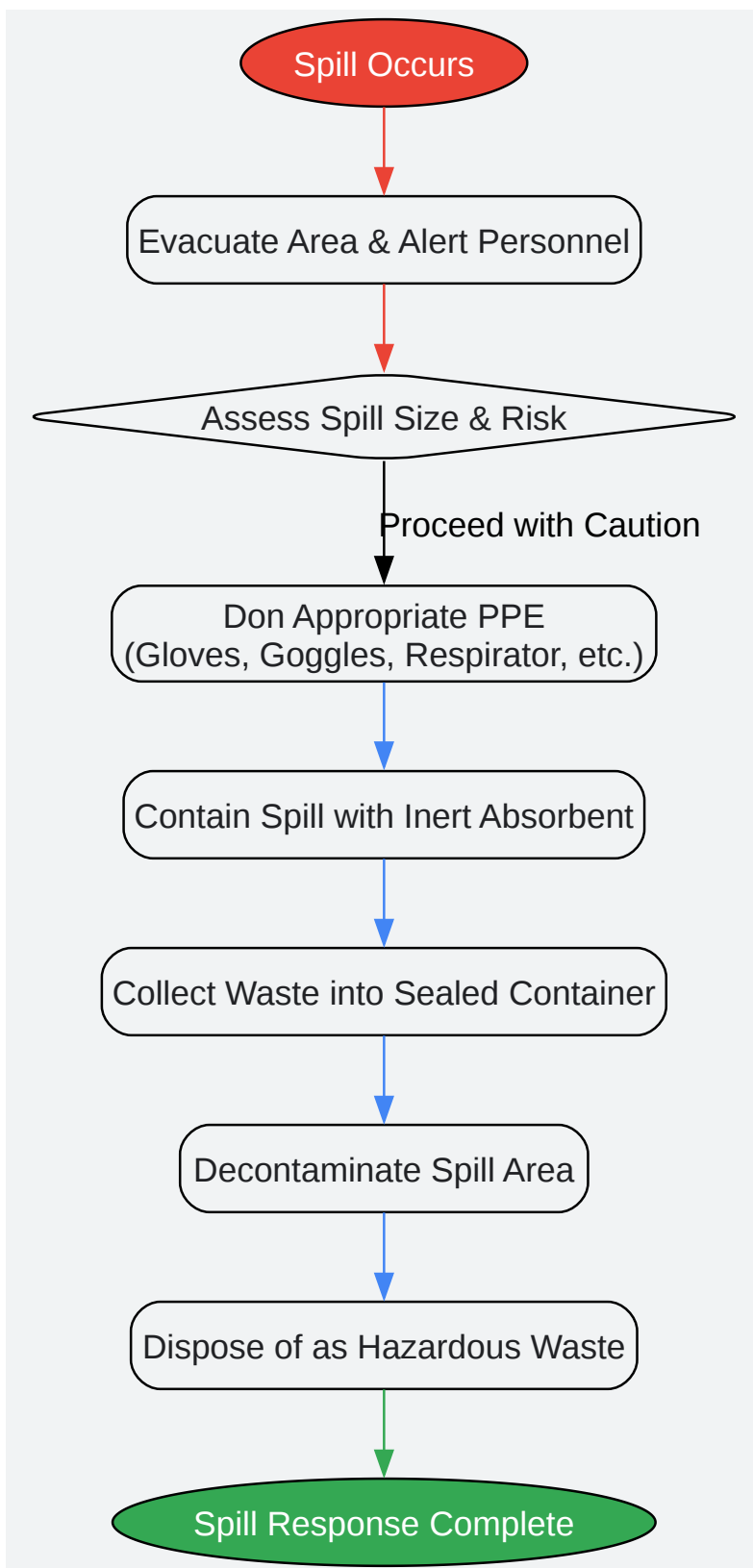
Hazard Category	GHS Classification	Primary Health Effects	Supporting Compounds
Acute Toxicity (Oral)	Category 4	Harmful if swallowed. [2][4]	Thiophene-2-carboxaldehyde[2][4] [6], 2-Iodothiophene[7]
Skin Irritation	Category 2	Causes skin irritation. [2][3][4]	Thiophene-2-carboxaldehyde[2][4], 3-Iodothiophene-2-carbaldehyde[3]
Eye Irritation	Category 2/2A	Causes serious eye irritation.[2][3][4]	Thiophene-2-carboxaldehyde[2][4], 3-Iodothiophene-2-carbaldehyde[3]
Skin Sensitization	Category 1	May cause an allergic skin reaction.[4]	Thiophene-2-carboxaldehyde[4]
STOT - Single Exposure	Category 3	May cause respiratory irritation.[2][3]	Thiophene-2-carboxaldehyde[2], 3-Iodothiophene-2-carbaldehyde[3]

## Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is essential to minimize the risk of exposure. The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.

Recommended PPE Ensemble:

- **Eye and Face Protection:** Chemical safety goggles that form a seal around the eyes are mandatory.<sup>[8]</sup> For procedures with a higher risk of splashing, a full-face shield should be worn in addition to safety goggles.<sup>[2][8]</sup>
- **Hand Protection:** Chemically resistant gloves are required.<sup>[8]</sup> Nitrile or neoprene gloves are generally suitable, but it is crucial to consult the glove manufacturer's compatibility data.<sup>[4]</sup> Gloves must be inspected for any signs of degradation or perforation before use and should be changed immediately if contamination is suspected.
- **Body Protection:** A flame-retardant lab coat that closes in the front is required. For larger quantities or tasks with a significant splash potential, a chemical-resistant apron or gown should be worn over the lab coat.
- **Respiratory Protection:** All handling of **4-Iodothiophene-2-carbaldehyde** as a solid or in a volatile solvent should be conducted within a certified chemical fume hood to prevent inhalation of dust or vapors.<sup>[3]</sup> If engineering controls are not sufficient, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.<sup>[5][9]</sup>



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